

# Application Notes and Protocols: Direct Printing of Acid Yellow 172 on Textile Fabrics

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## Compound of Interest

Compound Name: C.I. Acid yellow 172

Cat. No.: B098299

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## Introduction

Acid Yellow 172, belonging to the single azo class of dyes, is a vibrant yellow colorant utilized for dyeing and direct printing on various textile substrates.<sup>[1]</sup> Its primary applications include coloration of protein fibers such as wool and silk, as well as polyamide fibers like nylon.<sup>[1][2][3]</sup> This document provides detailed application notes and protocols for the direct printing of Acid Yellow 172 on textile fabrics, outlining fabric preparation, print paste formulation, printing procedures, and post-printing treatments to ensure optimal color yield and fastness properties.

## Physicochemical Properties and Fastness Data

A summary of the key properties of Acid Yellow 172 is presented below. Understanding these characteristics is crucial for its effective application in direct textile printing.

Table 1: Physicochemical Properties of **C.I. Acid Yellow 172**

Property	Value
C.I. Name	Acid Yellow 172
C.I. Number	18969
Molecular Structure	Single Azo
Molecular Formula	C <sub>22</sub> H <sub>16</sub> Cl <sub>2</sub> N <sub>5</sub> NaO <sub>6</sub> S <sub>2</sub>
Molecular Weight	604.42
CAS Registry Number	15792-51-5
Appearance	Yellow Powder
Solubility	Soluble in Water <sup>[2]</sup>

Table 2: Fastness Properties of **C.I. Acid Yellow 172**

Fastness Property	ISO Standard Rating (Scale 1-5, except Light Fastness 1-8)
Light Fastness	6-7
Soaping (Fading)	4
Soaping (Stain)	5
Perspiration (Fading)	5
Perspiration (Stain)	4
Oxygen Bleaching	3-4
Seawater	5
Rubbing	Moderate to Good <sup>[2]</sup>

Note: Fastness properties can vary depending on the fabric type, dye concentration, and fixation process.<sup>[4]</sup>

## Experimental Protocols

The following protocols provide a general framework for the direct printing of Acid Yellow 172. Optimization of parameters such as dye concentration, thickener type, and steaming time may be required to achieve desired results on specific fabrics.

## Fabric Preparation (Scouring)

Prior to printing, it is essential to remove any impurities such as oils, waxes, and starches from the fabric to ensure uniform dye uptake. This process is known as scouring.

Protocol:

- Prepare a scouring bath containing 5 ml of a non-ionic detergent (e.g., Synthrapol) per 2-3 liters of water for every 100g of fabric.[\[5\]](#)[\[6\]](#)
- Immerse the fabric in the bath and stir gently for 15 minutes.[\[5\]](#)[\[6\]](#)
- Rinse the fabric thoroughly with warm water to remove the detergent and any loosened impurities.[\[5\]](#)[\[6\]](#)
- To confirm the removal of sizing, perform a water drop test. If a drop of cold water soaks in quickly, the fabric is ready for printing.[\[5\]](#)[\[6\]](#)
- Dry the scoured fabric before printing.

## Print Paste Formulation

The print paste is a viscous solution containing the dye, a thickener to prevent color spreading, and other auxiliaries to facilitate the printing and fixation process.

Table 3: General Recipe for Acid Yellow 172 Print Paste

Component	Quantity (parts by weight)	Purpose
Acid Yellow 172 Dye	1 - 5	Colorant
Urea	2	Dye solvent and hygroscopic agent[7]
Warm Water (~65°C)	9	To dissolve urea and dye
Thickener (e.g., Indalca PA3R, Manutex RS)	1 part thickener to 10-15 parts water	Viscosity control to prevent bleeding[5][6]
Acid Donor (e.g., Acetic Acid)	As required	To maintain an acidic pH for dye fixation[7]

#### Protocol:

- **Dye Solution Preparation:** In a separate container, dissolve the urea in warm water. Then, add the Acid Yellow 172 dye powder and stir until completely dissolved. The amount of dye can be varied depending on the desired color depth.[5][6]
- **Thickener Preparation:** Prepare the thickener solution according to the manufacturer's instructions. For example, for Indalca PA3R, mix 1 part powder with 10 parts water, and for Manutex RS, mix 45g with 1 liter of cold water.[5][6]
- **Print Paste Mixing:** Gradually add the dye solution to the thickener paste while stirring continuously until a smooth, homogenous paste is obtained.
- **pH Adjustment:** Just before printing, add the acid donor to the print paste to achieve the desired acidic pH.[7]

## Printing Process

The direct application of the print paste onto the fabric can be carried out using various methods, such as screen printing or block printing.

#### Protocol:

- Place the prepared fabric on a flat, padded printing surface.

- Apply the print paste evenly onto the fabric using the chosen printing method (e.g., screen, block).
- Ensure the design is transferred clearly and without smudging.
- After printing, the fabric must be thoroughly dried to prevent the color from spreading.<sup>[7]</sup>

## Fixation (Steaming)

Fixation is a critical step to ensure the dye molecules form a strong bond with the fabric fibers, resulting in good wash fastness. For acid dyes, this is typically achieved through steaming.

Protocol:

- Once the printed fabric is completely dry, place it in a steamer.
- Steam the fabric at 100-102°C for 30-45 minutes.<sup>[7][8]</sup> The exact time may vary depending on the fabric type and the steamer's efficiency.
- The steam provides the necessary heat and moisture for the dye to penetrate and react with the fibers.<sup>[9]</sup>

## Post-Treatment (Washing)

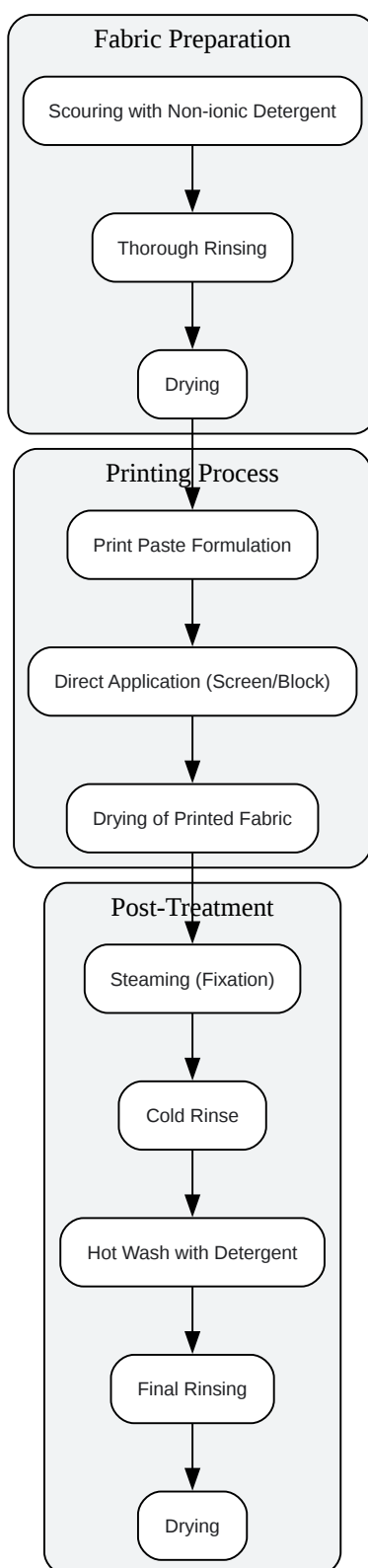
After steaming, unfixed dye and residual chemicals must be washed off to improve the fabric's fastness properties and final feel.

Protocol:

- Cold Rinse: Rinse the steamed fabric thoroughly in cold water until the water runs clear to remove the thickener and any loose dye particles.<sup>[7]</sup>
- Hot Wash: Wash the fabric in hot water (around 60°C) with a mild, non-ionic detergent (e.g., 1 g/L) for 15-30 minutes to remove any remaining unfixed dye.<sup>[7]</sup>
- Final Rinse: Rinse the fabric again with hot water followed by a final cold water rinse.<sup>[7]</sup>
- Drying: Dry the washed fabric.

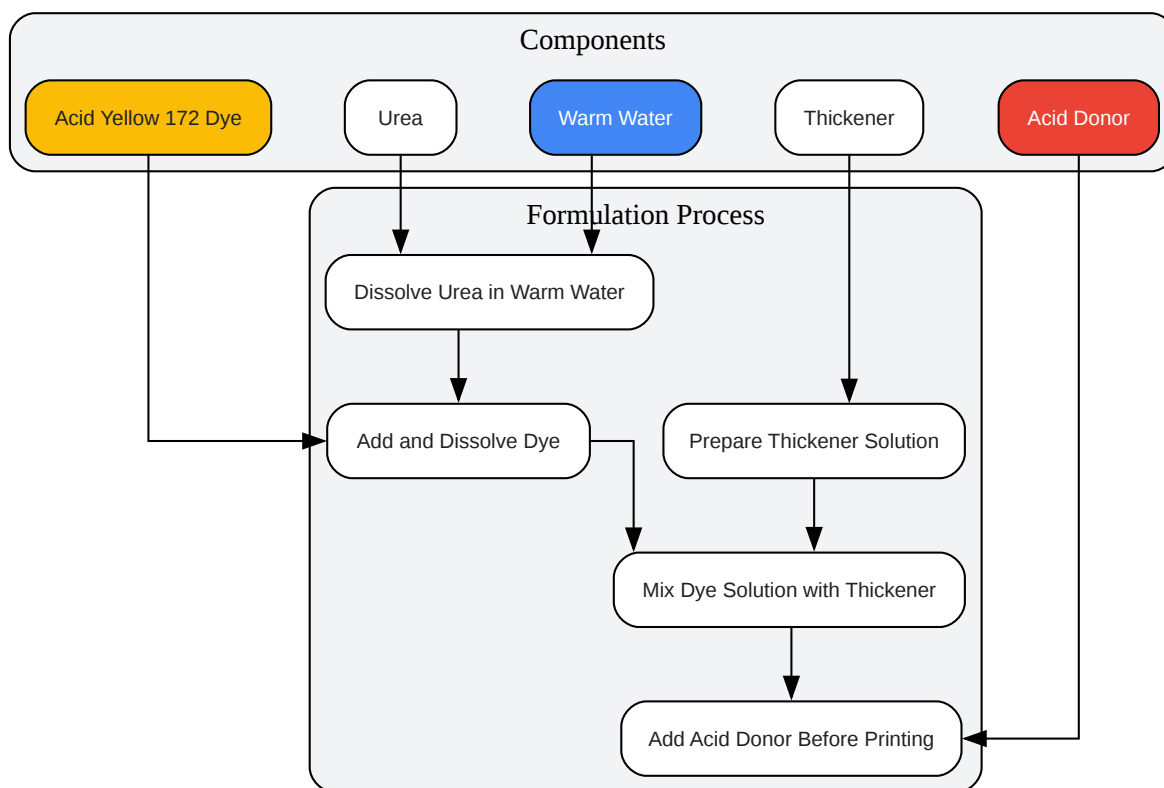
## Visualized Workflows

The following diagrams illustrate the key experimental workflows for the direct printing of Acid Yellow 172.



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Caption: Overall workflow for direct printing with Acid Yellow 172.



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Caption: Logical flow for the formulation of the printing paste.

## Conclusion

Acid Yellow 172 is a suitable dye for the direct printing of protein and polyamide fibers, offering good light fastness and overall performance. The protocols provided herein offer a comprehensive guide for its application. For optimal results, it is recommended to conduct preliminary trials to fine-tune the print paste formulation and processing conditions for the specific textile substrate being used. Adherence to proper fabric preparation and post-treatment procedures is paramount to achieving high-quality, durable prints.



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